

An In-depth Technical Guide to 2-Bromo-5-(4-fluorophenyl)thiophene

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Compound of Interest

Compound Name: 2-Bromo-5-(4-fluorophenyl)thiophene
CAS No.: 1073313-97-9
Cat. No.: B1503450

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Abstract

This technical guide provides a comprehensive overview of **2-Bromo-5-(4-fluorophenyl)thiophene** (CAS No. 1073313-97-9), a key heterocyclic building block in modern organic synthesis. Primarily recognized as a crucial intermediate and designated impurity in the manufacturing of Canagliflozin, an SGLT2 inhibitor, this molecule holds significant interest for researchers in medicinal chemistry and drug development. This document consolidates essential information regarding its chemical identity, plausible synthetic routes based on established palladium-catalyzed cross-coupling methodologies, physicochemical properties, and handling safety. The guide is structured to deliver not just procedural steps but also the underlying chemical logic, empowering researchers to effectively synthesize, characterize, and utilize this compound in their work.

Core Identification and Chemical Profile

2-Bromo-5-(4-fluorophenyl)thiophene is a disubstituted thiophene ring, featuring a bromine atom at the 2-position and a 4-fluorophenyl group at the 5-position. This specific arrangement of functional groups makes it a versatile synthon, particularly for subsequent cross-coupling reactions or other functional group transformations.

Chemical Identifiers

A precise identification of a chemical substance is paramount for regulatory compliance, procurement, and scientific communication. The primary identifiers for **2-Bromo-5-(4-fluorophenyl)thiophene** are summarized below.

Identifier	Value	Source(s)
CAS Number	1073313-97-9	[1][2][3][4][5][6]
Molecular Formula	C ₁₀ H ₆ BrFS	[1][2][3][4][5][6]
Molecular Weight	257.12 g/mol	[1][3]
IUPAC Name	2-Bromo-5-(4-fluorophenyl)thiophene	[1][3]
Canonical SMILES	<chem>C1=CC(=C(S1)Br)C2=CC=C(C=C2)F</chem>	[3][5]
Synonyms	Canagliflozin Impurity 19, Thiophene, 2-bromo-5-(4-fluorophenyl)-	[1][5]

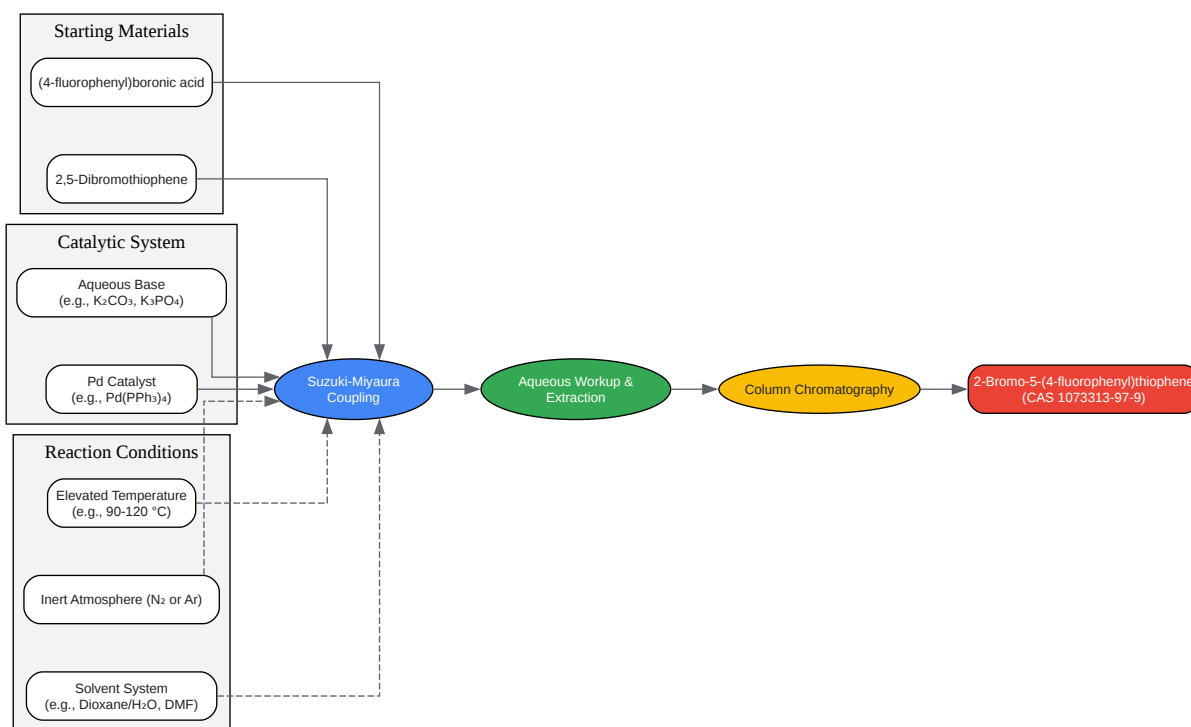
Synthesis Methodologies: A Mechanistic Perspective

While specific, peer-reviewed synthesis protocols for **2-Bromo-5-(4-fluorophenyl)thiophene** are not readily available in the public domain, its structure—a biaryl system composed of a thiophene and a phenyl ring—strongly suggests that palladium-catalyzed cross-coupling reactions are the most logical and efficient synthetic strategies.^[7] The two most prominent and industrially scalable methods for this type of C-C bond formation are the Suzuki-Miyaura coupling and the Stille coupling.^{[8][9][10]}

Preferred Route: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is often the method of choice due to its high functional group tolerance, the commercial availability and relative stability of boronic acid reagents, and the generation of non-toxic inorganic byproducts.[11] The reaction couples an organoboron species with an organohalide. For the synthesis of the target molecule, two convergent pathways are plausible. However, the coupling of 2-bromothiophene with (4-fluorophenyl)boronic acid is presented here as a representative and cost-effective approach.[12]

The logical workflow involves the palladium-catalyzed reaction between (4-fluorophenyl)boronic acid and an excess of 2,5-dibromothiophene. The use of a dibrominated starting material allows for a regioselective mono-coupling, yielding the desired product.



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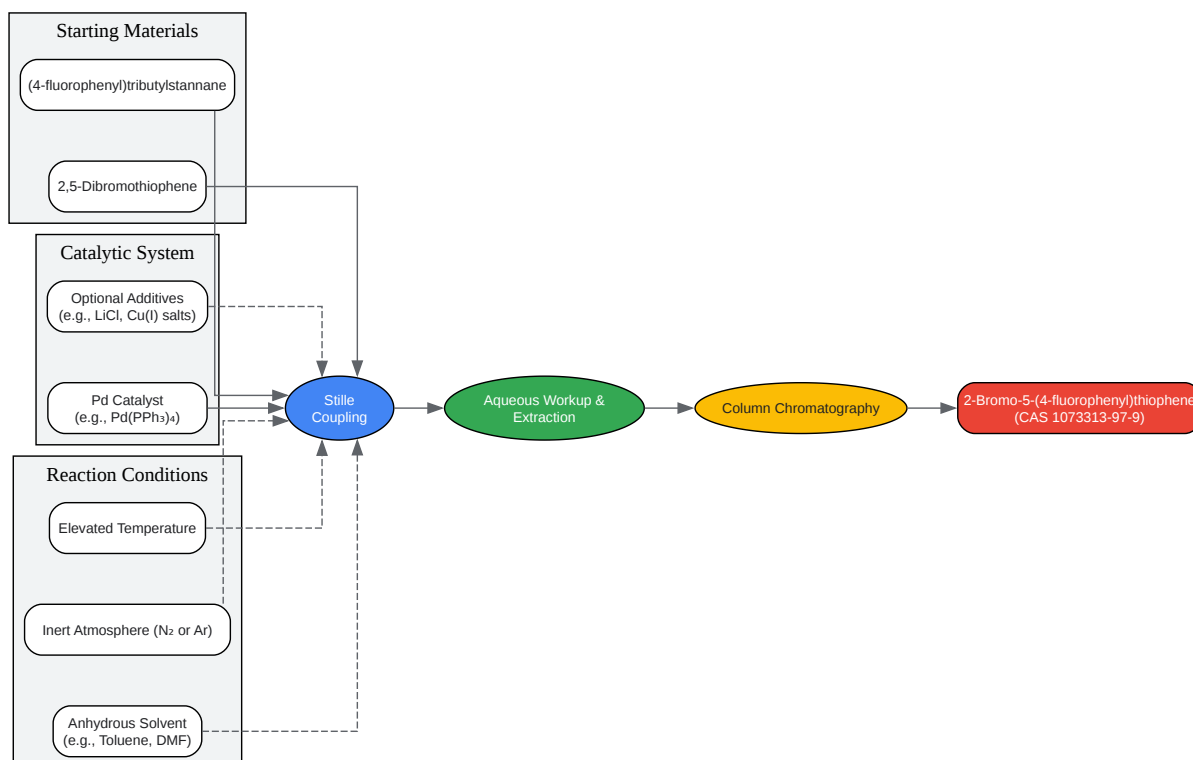
Caption: Proposed Suzuki-Miyaura Synthesis Workflow.

This protocol is a representative procedure based on established methods for Suzuki couplings with bromothiophenes.^[13] Optimization may be required.

- **Vessel Preparation:** To a flame-dried Schlenk flask, add 2,5-dibromothiophene (1.0 eq), (4-fluorophenyl)boronic acid (1.1 eq), and potassium carbonate (2.0 eq).
- **Catalyst Addition:** Add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%).
- **Inerting:** Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times.
- **Solvent Addition:** Add a degassed solvent mixture, such as 1,4-dioxane and water (e.g., 4:1 ratio).
- **Reaction:** Heat the mixture to 90-100 °C with vigorous stirring for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.
- **Workup:** After cooling to room temperature, dilute the mixture with water and extract with an organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. Purify the crude residue by silica gel column chromatography to yield the final product.

Alternative Route: Stille Cross-Coupling

The Stille reaction provides another powerful method for forming the C-C bond by coupling an organohalide with an organostannane (organotin) reagent.^{[10][14]} While highly effective and tolerant of many functional groups, the primary drawback is the toxicity of organotin compounds and the potential difficulty in removing tin-containing byproducts from the final product.^[15]



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Caption: Proposed Stille Cross-Coupling Synthesis Workflow.

Physicochemical and Spectroscopic Properties

Characterization of the final product is essential to confirm its identity and purity. While a comprehensive, publicly available dataset is limited, some physical properties have been reported by commercial suppliers.

Physical Properties

Property	Value	Source(s)
Appearance	Off-white to light yellow powder	[8]
Boiling Point	287 °C (Predicted)	[13]
Flash Point	127 °C (Predicted)	[13]
Storage	2-8°C, inert atmosphere, keep in dark place	[1][2]

Expected Spectroscopic Characterization

Upon synthesis, the structure of **2-Bromo-5-(4-fluorophenyl)thiophene** should be confirmed using standard spectroscopic techniques. Based on its structure, the following spectral features are anticipated[16]:

- ¹H NMR: The spectrum should show characteristic signals in the aromatic region for the protons on the thiophene ring and the 4-fluorophenyl group. The thiophene protons will appear as two doublets, while the fluorophenyl protons will appear as two sets of multiplets (often resembling doublets of doublets or triplets) due to H-H and H-F coupling.
- ¹³C NMR: The spectrum will display ten distinct signals for each carbon atom. The carbon atoms attached to bromine and fluorine will be significantly influenced, and the carbons of the fluorophenyl ring will show characteristic C-F coupling constants.
- ¹⁹F NMR: A single resonance is expected, confirming the presence of the single fluorine atom on the phenyl ring.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M⁺) and a characteristic M+2 peak of nearly equal intensity, which is indicative of the presence of a single bromine atom.

Safety, Handling, and Application

Hazard Identification and Handling

A Material Safety Data Sheet (MSDS) for "Canagliflozin Impurity 19" (CAS 1073313-97-9) indicates that the compound should be handled with care.[\[17\]](#)

- General Handling: Work under a chemical fume hood. Do not inhale the substance or allow it to come into contact with skin and eyes. Avoid the generation of dust and aerosols.[\[17\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[17\]](#)
- First Aid Measures:
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[17\]](#)
 - Skin Contact: Take off contaminated clothing immediately. Rinse skin with plenty of water.[\[17\]](#)
 - Ingestion: If swallowed, make the victim drink water (two glasses at most). Do not induce vomiting and call a physician immediately.[\[17\]](#)
- Firefighting: Use carbon dioxide, dry chemical powder, or foam as extinguishing media.[\[17\]](#)

It is important to note that this information is limited, and a full risk assessment should be conducted before handling this chemical.

Applications and Reactivity

The primary documented application of **2-Bromo-5-(4-fluorophenyl)thiophene** is as a reference standard for "Canagliflozin Impurity 19" in analytical method development and quality control during the manufacturing of the active pharmaceutical ingredient Canagliflozin.[\[5\]](#)

From a synthetic chemistry perspective, its structure offers two key points for further functionalization:

- The Bromine Atom: The C-Br bond is susceptible to further palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira, Buchwald-Hartwig), allowing for the introduction of a wide variety of aryl, alkyl, or amino groups at the 2-position of the thiophene ring.
- The Thiophene Ring: The C-H bonds on the thiophene ring can be targeted for electrophilic substitution reactions, although the existing substituents will direct the position of new functional groups.

This dual reactivity makes it a valuable building block for the synthesis of more complex thiophene-containing molecules for materials science and pharmaceutical research.

References

- Khan, I., et al. (2016). Regioselective synthesis of 2-(bromomethyl)-5-aryl-thiophene derivatives via palladium (0) catalyzed suzuki cross-coupling reactions: as antithrombotic and haemolytically active molecules. PMC. Available at: [\[Link\]](#)
- Al-Hourani, B. J., et al. (2020). Microwave-Assisted Synthesis of 2-Aryl and 2,5-Diarylthiophene Derivatives via Suzuki-Miyaura Cross-Coupling Using Novel Palladium Complex as a Catalyst. Taylor & Francis Online. Available at: [\[Link\]](#)
- Pharmaffiliates Analytics & Synthetics (P) Ltd. (n.d.). **2-Bromo-5-(4-fluorophenyl)thiophene**. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Suzuki cross-coupling reaction of 2-bromothiophene with phenylboronic acid.... Available at: [\[Link\]](#)
- OpenOChem Learn. (n.d.). Stille Coupling. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Microwave-assisted synthesis of 2-acetyl-5-arylthiophenes and 4-(5-arylthiophen-2-yl)thiazoles via Suzuki coupling in water. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Design and Synthesis of Arylthiophene-2-Carbaldehydes via Suzuki-Miyaura Reactions and Their Biological Evaluation. Available at: [\[Link\]](#)
- Venkatasai Life Sciences. (n.d.). Canagliflozin Impurity 18. Available at: [\[Link\]](#)

- Wikipedia. (n.d.). Stille reaction. Available at: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Stille Coupling. Available at: [\[Link\]](#)
- Organic Syntheses. (2011). Org. Synth. 2011, 88, 197. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2-(5-Bromo-2-methylbenzyl)-5-(4-fluorophenyl)thiophene. Available at: [\[Link\]](#)
- ChemWhat. (n.d.). Canagliflozin Impurity 19 CAS#: 1073313-97-9. Available at: [\[Link\]](#)
- BuyersGuideChem. (n.d.). Supplier CAS No 1073313-97-9. Available at: [\[Link\]](#)
- Amagene. (n.d.). **2-Bromo-5-(4-fluorophenyl)thiophene**. Available at: [\[Link\]](#)
- SpectraBase. (n.d.). 2,4-Dibromo-5-(4-fluorophenyl)thiophene. Available at: [\[Link\]](#)
- Google Patents. (n.d.). CN104892566A - Preparation method of 2-(5-bromo-2-methylbenzyl)-5-(4-fluorophenyl)thiophene.

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. [1073313-97-9|2-Bromo-5-\(4-fluorophenyl\)thiophene|BLD Pharm](http://1073313-97-9|2-Bromo-5-(4-fluorophenyl)thiophene|BLD Pharm) [bldpharm.com]
- 3. venkatasailifesciences.com [venkatasailifesciences.com]
- 4. canbipharm.com [canbipharm.com]
- 5. chemwhat.com [chemwhat.com]
- 6. Supplier CAS No 1073313-97-9 - BuyersGuideChem [buyersguidechem.com]
- 7. researchgate.net [researchgate.net]
- 8. tandfonline.com [tandfonline.com]

- [9. Stille Coupling | OpenOChem Learn \[learn.openochem.org\]](#)
- [10. Stille Coupling \[organic-chemistry.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. 2-\(4-Fluorophenyl\)-thiophene synthesis - chemicalbook \[chemicalbook.com\]](#)
- [13. Regioselective synthesis of 2-\(bromomethyl\)-5-aryl-thiophene derivatives via palladium \(0\) catalyzed suzuki cross-coupling reactions: as antithrombotic and haemolytically active molecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Stille reaction - Wikipedia \[en.wikipedia.org\]](#)
- [15. jk-sci.com \[jk-sci.com\]](#)
- [16. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [17. chemicea.com \[chemicea.com\]](#)
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